

Application Note and Protocol: Preparation of Stock Solutions of Defluoro Linezolid-d3

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Abstract

This document provides a detailed protocol for the preparation of accurate and stable stock solutions of **Defluoro Linezolid-d3**. As a deuterated analog, **Defluoro Linezolid-d3** is a critical internal standard for the quantitative analysis of its parent compound, Defluoro Linezolid, an impurity of the antibiotic Linezolid. Adherence to proper preparation and storage procedures is essential to maintain the isotopic purity and concentration of the standard, ensuring the reliability and reproducibility of experimental results. This guide covers the chemical properties, necessary equipment, safety precautions, a step-by-step preparation protocol, and recommended storage conditions.

Chemical and Physical Properties

Defluoro Linezolid-d3 is a stable isotope-labeled version of Defluoro Linezolid. Key properties are summarized below for reference.



Property	Value	Source
Chemical Name	2,2,2-trideuterio-N-[[(5S)-3-(4-morpholin-4-ylphenyl)-2-oxo- 1,3-oxazolidin-5- yl]methyl]acetamide	[1]
Molecular Formula	C16H18D3N3O4	[1]
Molecular Weight	322.37 g/mol	[1][2]
CAS Number	1795786-92-3	[1][2]
Appearance	White to Off-White Solid	[3]
Purity	Typically ≥95%	[3]
Unlabeled Solubility	Slightly soluble in Chloroform and Methanol	[3][4]
Storage (Solid)	2-8°C	[3][4]

Note: Solubility for the deuterated compound is expected to be very similar to its unlabeled counterpart and other Linezolid analogs. Based on data for Linezolid and Linezolid-d3, Dimethyl sulfoxide (DMSO) and Dimethylformamide (DMF) are also effective solvents.[5][6][7]

Materials and Equipment

- Defluoro Linezolid-d3 solid
- Calibrated analytical balance (readable to at least 0.1 mg)
- Class A volumetric flasks (e.g., 1 mL, 5 mL, 10 mL)
- Calibrated positive displacement or air displacement micropipettes
- High-purity solvents (HPLC or LC-MS grade), such as:
 - Dimethyl sulfoxide (DMSO)
 - Methanol



- Vortex mixer
- Sonicator (optional, to aid dissolution)
- Amber glass vials with airtight caps for storage
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Safety Precautions

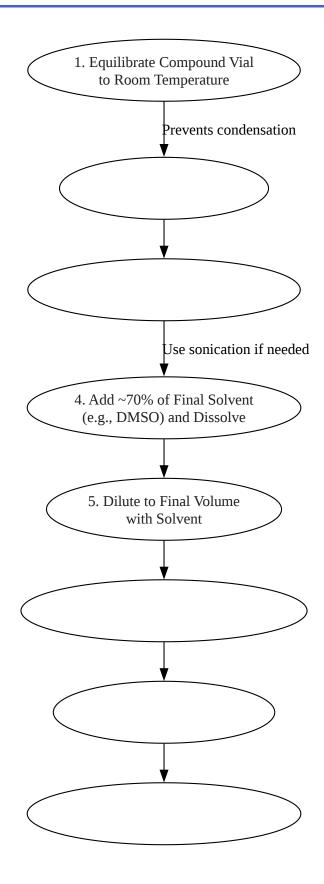
- Always handle Defluoro Linezolid-d3 in accordance with good laboratory practices.
- Consult the Safety Data Sheet (SDS) for this compound before use. The SDS for the related compound Linezolid indicates it may cause damage to organs through prolonged or repeated exposure.[8][9][10]
- Work in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses, to avoid skin and eye contact.[11]
- Avoid inhalation of the powder.[11]

Experimental Protocol: Stock Solution Preparation

This protocol describes the preparation of a 1 mg/mL stock solution. The procedure can be adapted for different concentrations and volumes by adjusting the mass of the compound and the volume of the solvent accordingly.

Workflow for Stock Solution Preparationdot





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